

In-Depth Technical Guide: Solubility and Biological Interactions of Pyrone-211

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Compound of Interest

Compound Name: Pyrone-211

CAS No.: 90632-45-4

Cat. No.: B14354372

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Abstract

Pyrone-211, chemically identified as 6-Heptyl-4-hydroxy-2H-pyran-2-one, is a compound of interest due to its dual activity as a potent agonist of the G protein-coupled receptor 84 (GPR84) and an inhibitor of the aldo-keto reductase family 1 member C3 (AKR1C3). Understanding its physicochemical properties, particularly its solubility in various solvents, is crucial for its application in experimental biology and potential therapeutic development. This technical guide provides a comprehensive overview of the known solubility characteristics of **Pyrone-211**, detailed experimental protocols for solubility determination, and a visualization of its key biological signaling pathways.

Chemical Profile of Pyrone-211

- Chemical Name: 6-Heptyl-4-hydroxy-2H-pyran-2-one
- CAS Number: 90632-45-4

- Molecular Formula: C₁₂H₁₈O₃
- Molecular Weight: 210.27 g/mol

Solubility of Pyrone-211

Comprehensive quantitative solubility data for **Pyrone-211** is not readily available in published literature. However, qualitative information indicates its solubility in common organic solvents. To provide a more complete understanding, this section includes qualitative data for **Pyrone-211** and quantitative data for a structurally similar α -pyrone, 6-amyl- α -pyrone, which can serve as a useful surrogate for estimating solubility behavior.

Qualitative Solubility of Pyrone-211

The following table summarizes the known qualitative solubility of **Pyrone-211**.

Solvent	Solubility
Dimethyl Sulfoxide (DMSO)	Soluble
Ethanol (EtOH)	Soluble

This data is based on information from chemical suppliers.

Quantitative Solubility of a Structurally Related Compound: 6-amyl- α -pyrone

6-amyl- α -pyrone (CAS: 27593-23-3) shares a similar alkyl- α -pyrone core structure with **Pyrone-211**. The following table presents its known quantitative solubility.

Solvent	Solubility	Temperature (°C)
Water	742.4 mg/L (estimated)	25
Alcohol	Soluble (quantitative data not specified)	Not specified

Experimental Protocols

This section outlines standardized methodologies for determining the solubility of compounds like **Pyrone-211**.

Determination of Water Solubility (OECD Guideline 105)

The OECD Guideline for the Testing of Chemicals, No. 105, provides two primary methods for determining the water solubility of substances: the Column Elution Method and the Flask Method.^{[1][2][3][4]}

3.1.1. Principle

The objective is to determine the saturation mass concentration of a substance in water at a given temperature.

3.1.2. Column Elution Method

- Applicability: Suitable for substances with low solubility ($< 10^{-2}$ g/L).
- Procedure:
 - A column is filled with a support material coated with the test substance.
 - Water is passed through the column at a slow, controlled rate.
 - The eluate is collected in fractions.
 - The concentration of the substance in the eluate is determined by a suitable analytical method (e.g., HPLC, GC-MS).
 - A plateau in the concentration curve indicates that saturation has been reached.

3.1.3. Flask Method

- Applicability: Suitable for substances with higher solubility ($> 10^{-2}$ g/L).
- Procedure:

- An excess amount of the test substance is added to a flask containing purified water.
- The flask is agitated at a constant temperature until equilibrium is reached.
- The solution is centrifuged or filtered to remove undissolved particles.
- The concentration of the substance in the clear aqueous phase is determined by a suitable analytical method.

Particle Size Distribution Estimation (USP General Chapter <786>)

For solid compounds, particle size distribution can influence the rate of dissolution and, consequently, solubility measurements. The USP <786> method using analytical sieving is a standard procedure for this characterization.^{[5][6][7]}

3.2.1. Principle

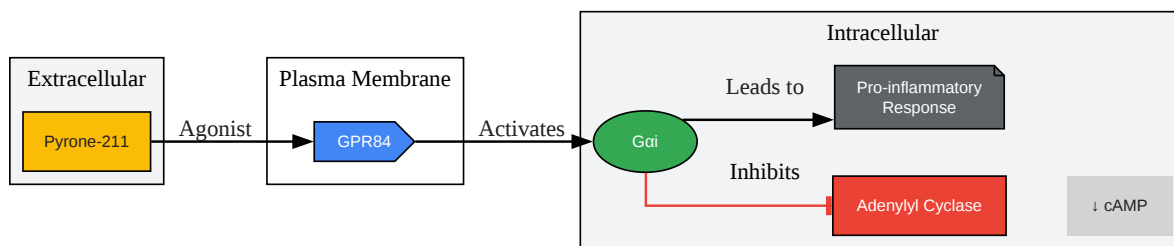
This method separates a sample of the powder into fractions based on particle size by passing it through a nest of sieves with progressively smaller mesh sizes.

3.2.2. Procedure

- A representative, accurately weighed sample of the powder is placed on the top sieve of a pre-weighed stack of analytical sieves.
- The sieve stack is agitated for a fixed period.
- The amount of powder retained on each sieve and in the collection pan is weighed.
- The weight percentage of the powder in each sieve size range is calculated.

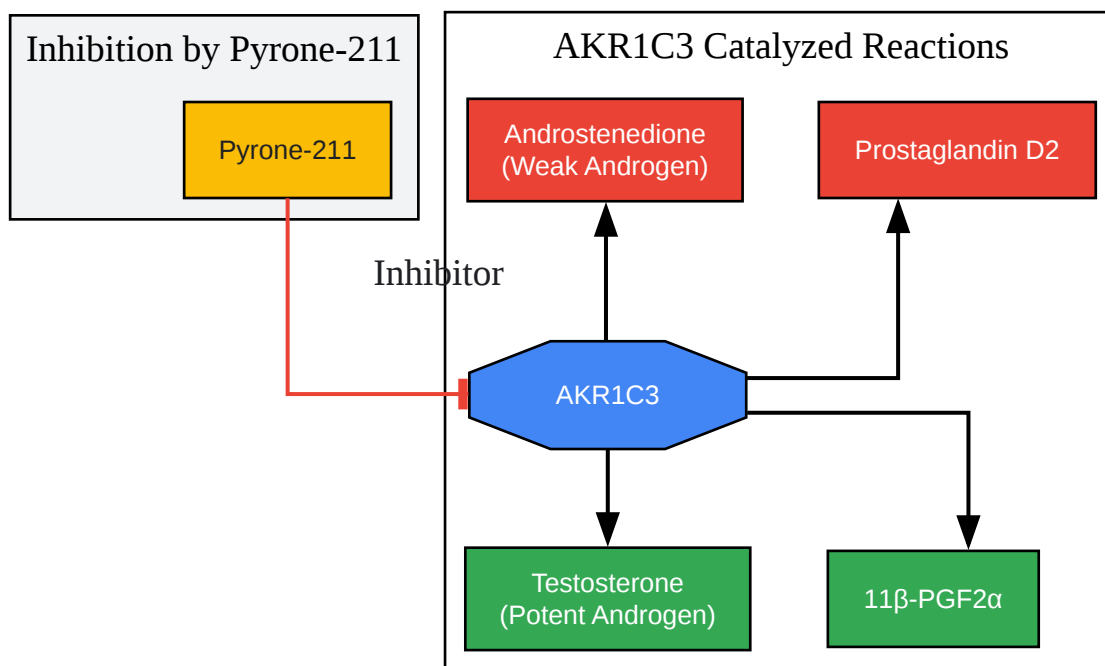
Biological Signaling Pathways

Pyrone-211 is known to interact with two key biological targets: GPR84 and AKR1C3. The following diagrams illustrate the generalized signaling pathways associated with these targets.



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Caption: GPR84 Signaling Pathway Activation by **Pyrone-211**.



AKR1C3 converts weak androgens and prostaglandins to their more potent forms.
 Pyrone-211 inhibits this activity.

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Caption: Inhibition of AKR1C3 Metabolic Pathway by **Pyrone-211**.

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